

Arecoline-d5 Hydrobromide Salt: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Arecoline-d5 Hydrobromide Salt*

CAS No.: 131448-18-5

Cat. No.: B019083

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An In-depth Guide to the Procurement, Characterization, and Application of a Key Analytical Standard

Introduction

Arecoline-d5 hydrobromide salt is the deuterated hydrobromide salt of arecoline, a natural alkaloid found in the nuts of the Areca catechu palm. Arecoline itself is a cholinergic agonist that has been studied for its potential effects on cognitive function and its role in various physiological processes.[1][2] For researchers in pharmacology, drug metabolism, and pharmacokinetics, the deuterated form, **Arecoline-d5 hydrobromide salt**, serves as an indispensable tool. Its primary application is as an internal standard in analytical methods, particularly in liquid chromatography-mass spectrometry (LC-MS), for the precise quantification of arecoline in biological matrices.[3] This guide provides a comprehensive overview of the technical aspects of **Arecoline-d5 hydrobromide salt**, including its availability, price, chemical properties, and a detailed protocol for its use in a research setting.

Chemical Identity and Properties

- Chemical Name: **Arecoline-d5 hydrobromide salt**
- Synonyms: ARECOLINE-D5, SAL DE HIDROBROMURO; ARECOLINE-D5, HYDROBROMIDE SALT[4]

- CAS Number: 131448-18-5[5]
- Molecular Formula: C₈H₈D₅NO₂·HBr[5]
- Molecular Weight: 241.14 g/mol [5]
- Appearance: Typically an off-white solid[4]

Price and Availability

The price and availability of **Arecoline-d5 hydrobromide salt** can vary between suppliers and are dependent on the quantity and purity required. It is crucial for researchers to source this analytical standard from reputable suppliers who can provide a comprehensive Certificate of Analysis (CoA).

| Supplier | Product Name | Catalog Number | Purity | Available Quantities | Price (USD) |
|----------------------------------|-------------------------------------|-----------------|-------------|----------------------|-------------|
| Veeprho | Arecoline-D5 (Hydrobromide Salt) | - | High Purity | Inquire | Inquire |
| Santa Cruz Biotechnology | Arecoline-d5 Hydrobromide Salt | sc-210198 | High Purity | Inquire | Inquire |
| LGC Standards | Arecoline-d5 Hydrobromide Salt | TRC- A767002 | High Purity | Inquire | Inquire |
| Toronto Research Chemicals | Arecoline-d5 Hydrobromide Salt | - | High Purity | Inquire | Inquire[6] |

For comparison, the non-deuterated Arecoline hydrobromide is more widely available and generally less expensive.

| Supplier | Product Name | Purity | Available Quantities | Price (USD) |
|-------------------|------------------------|---------|----------------------|--|
| TCI America | Arecoline Hydrobromide | >98.0% | 5 g, 25 g | \$4,000.00 (5g), \$15,500.00 (25g) [7] |
| Fisher Scientific | Arecoline Hydrobromide | 98.0+% | 5 g | Inquire[8] |
| Biopurify | Arecoline hydrobromide | 95%~99% | Inquire | Inquire[9] |

Certificate of Analysis (CoA) - A Self-Validating System

A Certificate of Analysis is a critical document that accompanies any analytical standard, providing assurance of its identity, purity, and quality. While a specific CoA is lot-dependent, a typical CoA for **Arecoline-d5 hydrobromide salt** from a reputable supplier like LGC Standards or Veeprho would include the following information, ensuring a self-validating system for experimental protocols.[\[10\]](#)[\[11\]](#)

| Parameter | Specification |
|----------------------------------|---------------------------|
| Appearance | White to Off-White Solid |
| Purity (by HPLC) | ≥98% |
| Isotopic Purity (d5) | ≥99 atom % D |
| Proton NMR (¹ H NMR) | Conforms to Structure |
| Mass Spectrometry (MS) | Conforms to Structure |
| Solubility | Soluble in Methanol |
| Storage Conditions | 2-8°C, Protect from light |

Safety and Handling

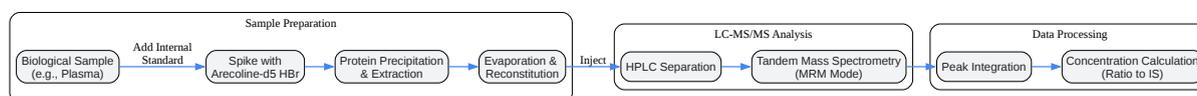
The non-deuterated form, Arecoline hydrobromide, is classified as a hazardous substance.[12] It is harmful if swallowed and may cause skin and eye irritation. Therefore, it is essential to handle **Arecoline-d5 hydrobromide salt** with appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses. All handling should be performed in a well-ventilated area or a fume hood. For detailed safety information, it is crucial to consult the Safety Data Sheet (SDS) provided by the supplier.

Application: Quantification of Arecoline in Biological Samples using LC-MS/MS

The primary application of **Arecoline-d5 hydrobromide salt** is as an internal standard for the accurate quantification of arecoline in biological samples such as plasma, urine, or tissue homogenates. The use of a stable isotope-labeled internal standard is the gold standard in quantitative mass spectrometry as it corrects for variations in sample preparation, injection volume, and matrix effects.

Experimental Workflow

The following diagram illustrates a typical workflow for the quantification of arecoline using **Arecoline-d5 hydrobromide salt** as an internal standard.



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Caption: Workflow for Arecoline Quantification using a Deuterated Internal Standard.

Detailed Experimental Protocol

This protocol is a synthesized example based on established methodologies for the quantification of arecoline in biological matrices.

1. Preparation of Stock Solutions and Standards

- Arecoline Stock Solution (1 mg/mL): Accurately weigh 1 mg of arecoline hydrobromide and dissolve it in 1 mL of methanol.
- **Arecoline-d5 Hydrobromide Salt** (Internal Standard) Stock Solution (1 mg/mL): Accurately weigh 1 mg of **Arecoline-d5 hydrobromide salt** and dissolve it in 1 mL of methanol.
- Working Standard Solutions: Prepare a series of working standard solutions of arecoline by serial dilution of the stock solution with methanol to achieve a concentration range suitable for the calibration curve (e.g., 1 ng/mL to 1000 ng/mL).
- Internal Standard Working Solution (100 ng/mL): Dilute the **Arecoline-d5 hydrobromide salt** stock solution with methanol.

2. Sample Preparation

- To 100 μ L of the biological sample (e.g., plasma), add 10 μ L of the internal standard working solution (100 ng/mL **Arecoline-d5 hydrobromide salt**).
- Add 300 μ L of acetonitrile (or another suitable protein precipitation agent) to precipitate proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 10,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the mobile phase.
- Transfer the reconstituted sample to an autosampler vial for LC-MS/MS analysis.

3. LC-MS/MS Conditions

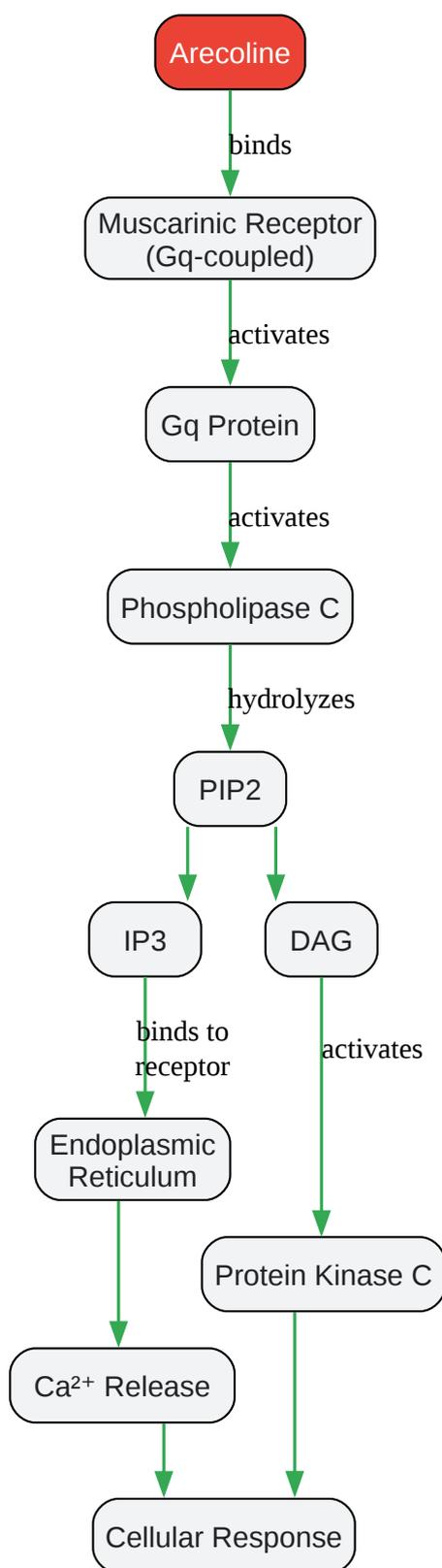
- HPLC System: A standard HPLC system capable of gradient elution.
- Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 μ m).
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient: A suitable gradient to achieve good separation of arecoline from matrix components.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 μ L.
- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Mode: Positive electrospray ionization (ESI+).
- MRM Transitions:
 - Arecoline: Precursor ion (Q1) m/z 156.1 -> Product ion (Q3) m/z 125.1
 - Arecoline-d5: Precursor ion (Q1) m/z 161.1 -> Product ion (Q3) m/z 130.1

4. Data Analysis

- Integrate the peak areas for both arecoline and Arecoline-d5.
- Calculate the ratio of the peak area of arecoline to the peak area of Arecoline-d5.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the arecoline standards.
- Determine the concentration of arecoline in the unknown samples by interpolating their peak area ratios from the calibration curve.

Signaling Pathway Context

While **Arecoline-d5 hydrobromide salt** is primarily an analytical tool, its non-deuterated counterpart, arecoline, exerts its biological effects through interaction with muscarinic acetylcholine receptors. The following diagram illustrates the general signaling pathway of a Gq-coupled muscarinic receptor, which is one of the receptor subtypes activated by arecoline.



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Caption: Simplified Gq-coupled Muscarinic Receptor Signaling Pathway Activated by Arecoline.

Conclusion

Arecoline-d5 hydrobromide salt is a vital tool for researchers requiring accurate and precise quantification of arecoline. Its use as an internal standard in LC-MS/MS methods is a prime example of applying the principles of isotopic dilution for robust analytical measurements. This guide has provided a comprehensive overview of its procurement, characterization, and a detailed protocol for its application. By understanding the technical nuances of this analytical standard, researchers can ensure the integrity and reliability of their experimental data, ultimately contributing to advancements in pharmacology and related fields.

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